

"physicochemical properties of 2,6-Dimethylmorpholin-3-one"

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Compound of Interest

Compound Name: 2,6-Dimethylmorpholin-3-one

CAS No.: 93240-61-0

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An In-depth Technical Guide to the Physicochemical Properties of Morpholine Scaffolds, with a Focus on the Characterization of **2,6-Dimethylmorpholin-3-one**

Foreword: Navigating the Known and the Unknown

In drug discovery and development, researchers often encounter novel chemical entities for which comprehensive physicochemical data is not readily available. This guide addresses such a scenario using **2,6-Dimethylmorpholin-3-one** as a case study. Currently, extensive experimental data for this specific molecule is sparse in public databases.

Therefore, this document serves a dual purpose. First, it collates and presents the established physicochemical properties of the well-characterized parent scaffold, 2,6-Dimethylmorpholine, providing a critical baseline for comparison. Second, and more importantly, it outlines the rigorous experimental methodologies and theoretical considerations a researcher must employ to characterize a novel derivative like **2,6-Dimethylmorpholin-3-one**. This approach transforms a data gap into a practical guide for discovery, grounding our exploration in established scientific protocols and expert analysis.

Chemical Identity and Structural Analysis

The foundational step in characterizing any molecule is to define its structure and identity. The introduction of a carbonyl group at the 3-position of the 2,6-dimethylmorpholine ring fundamentally alters its electronic and steric properties.

The Parent Scaffold: 2,6-Dimethylmorpholine

2,6-Dimethylmorpholine is a heterocyclic compound that exists as a mixture of cis and trans isomers. It serves as a crucial reference point.^{[1][2]}

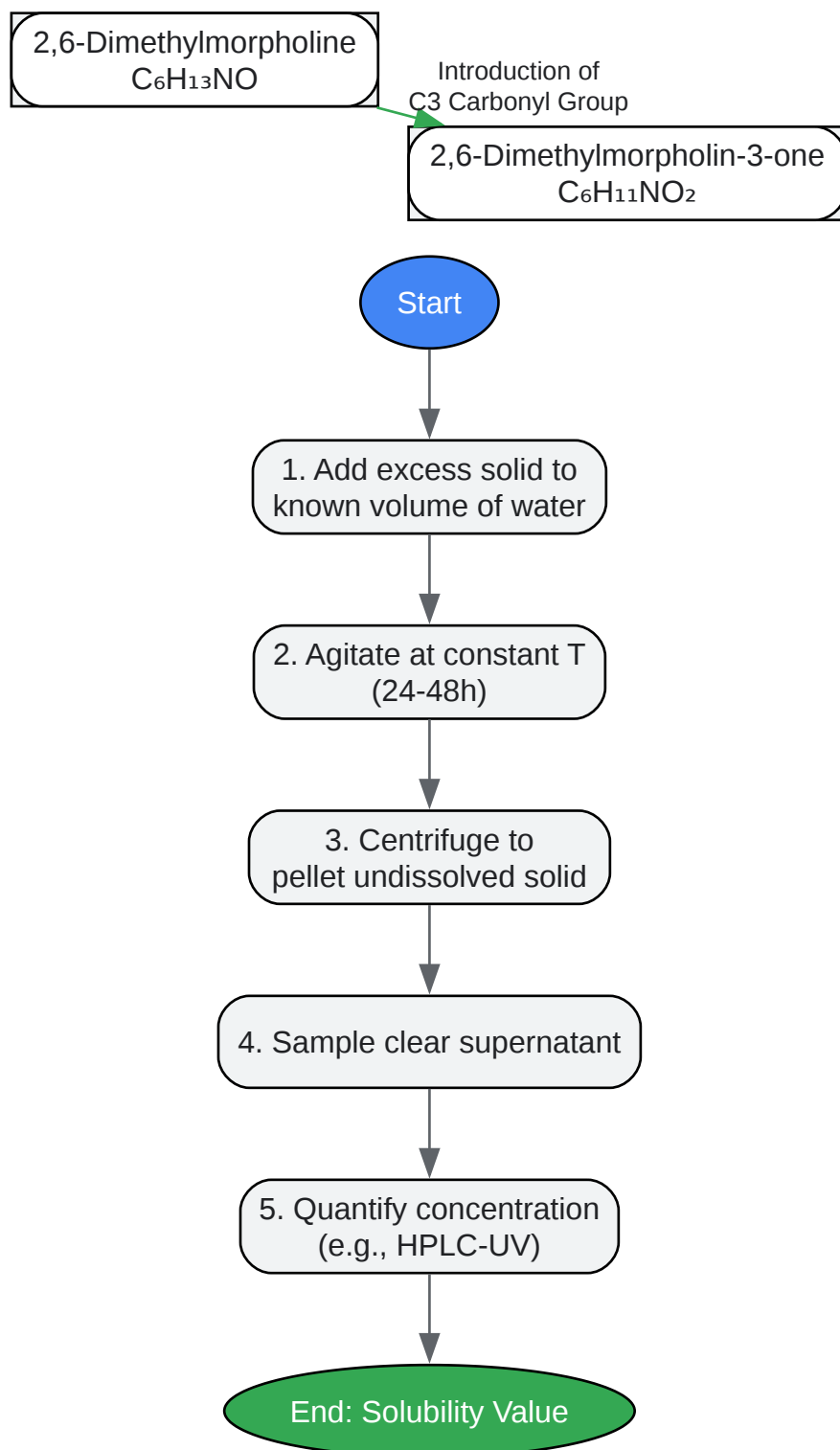
- IUPAC Name: 2,6-dimethylmorpholine^{[1][2]}
- Molecular Formula: C₆H₁₃NO^{[1][2][3][4]}
- CAS Number: 141-91-3 (for isomer mixture)^{[1][2][4]}
- Canonical SMILES: CC1CNCC(O1)C^[1]

The Target Compound: 2,6-Dimethylmorpholin-3-one

This derivative incorporates a lactam (cyclic amide) functionality. This structural change is predicted to significantly impact its physicochemical profile compared to the parent amine.

- Predicted IUPAC Name: **2,6-Dimethylmorpholin-3-one**
- Predicted Molecular Formula: C₆H₁₁NO₂
- Canonical SMILES: CC1CC(=O)NO1
- CAS Number: Data not readily available.

Diagram 1: Structural Comparison The following diagram illustrates the structural relationship between the parent scaffold and the target compound, highlighting the key functional group modification.



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Caption: Workflow for the equilibrium shake-flask solubility assay.

Determination of pKa (Acid Dissociation Constant)

Expertise & Causality: Potentiometric titration is a highly accurate method for pKa determination. [5] It relies on monitoring pH changes as a titrant is added, with the pKa corresponding to the pH at the half-equivalence point where the concentrations of the acidic and basic forms are equal. For an amide like **2,6-Dimethylmorpholin-3-one**, we are primarily interested in its potential acidic N-H proton, so a titration with a strong base is appropriate.

Protocol: Potentiometric Titration for pKa Determination

- **System Setup:** Calibrate a high-precision pH meter using at least two standard buffers (e.g., pH 4.01, 7.00, 10.01).
- **Sample Preparation:** Accurately weigh and dissolve a sample of **2,6-Dimethylmorpholin-3-one** in a known volume of deionized, carbonate-free water. **Causality:** Carbonate in water can act as a buffer, interfering with the titration curve.
- **Titration:** Place the pH electrode in the sample solution. Add small, precise increments of a standardized, strong base (e.g., 0.1 M NaOH) using a burette. Record the pH value after each addition, allowing the reading to stabilize.
- **Data Analysis:** Plot the measured pH (y-axis) against the volume of titrant added (x-axis) to generate a titration curve.
- **pKa Calculation:** Determine the equivalence point, which is the point of maximum slope on the curve (inflection point). The pKa is the pH value at which exactly half of the volume of titrant required to reach the equivalence point has been added.
- 6. **Trustworthiness:** The protocol's validity is confirmed by the clear sigmoidal shape of the titration curve and the sharpness of the inflection point.

Determination of LogP (Octanol-Water Partition Coefficient)

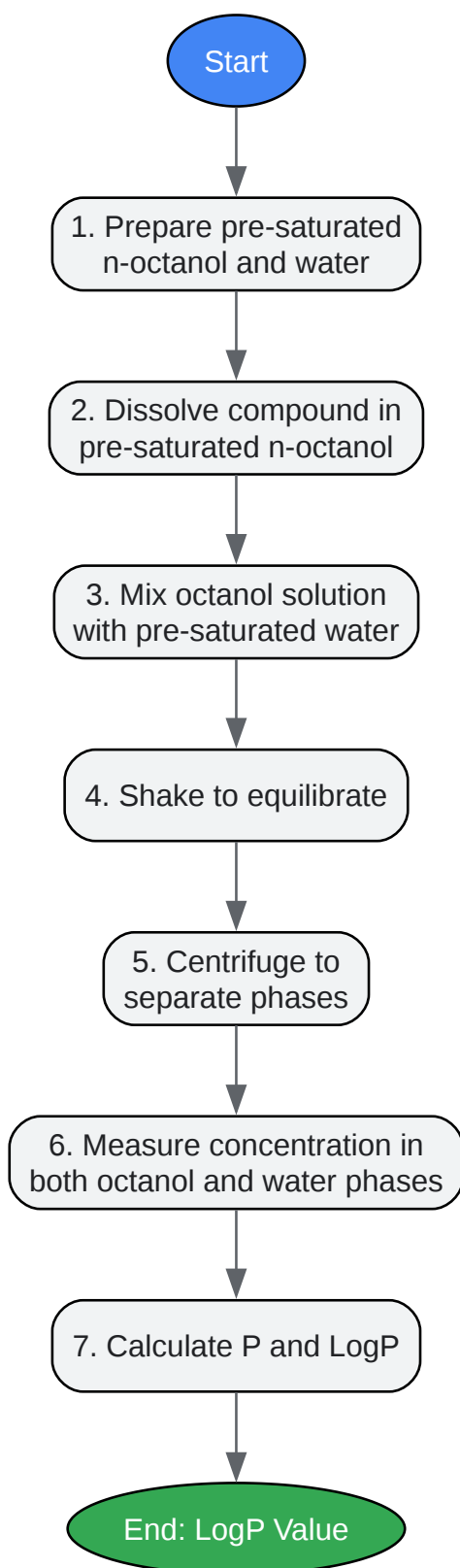
Expertise & Causality: LogP is a critical measure of a compound's lipophilicity, which influences its absorption, distribution, metabolism, and excretion (ADME) properties. [6][7] The shake-flask method is the "gold standard" direct measurement technique. [8] The key to accuracy is pre-

saturating the n-octanol and water phases with each other to ensure that the partitioning measurement reflects a true thermodynamic equilibrium.

Protocol: Shake-Flask Method for LogP Determination

- **Solvent Preparation:** Prepare a stock of n-octanol saturated with water and a separate stock of water saturated with n-octanol by vigorously mixing equal volumes of the two solvents and allowing the layers to separate overnight. Causality: This prevents volume changes during the experiment and ensures the activity of each solvent is constant.
- **Sample Preparation:** Prepare a stock solution of **2,6-Dimethylmorpholin-3-one** in the pre-saturated n-octanol.
- **Partitioning:** In a glass vial, combine a precise volume of the compound's n-octanol stock solution with a precise volume of the pre-saturated water (e.g., 2 mL of each).
- **Equilibration:** Seal the vial and shake gently for a set period (e.g., 1-2 hours) at a constant temperature to allow the compound to partition between the two phases.
- **Phase Separation:** Centrifuge the vial to ensure a clean separation of the n-octanol and aqueous layers.
- **Quantification:** Carefully sample both the upper n-octanol layer and the lower aqueous layer. Determine the concentration of the compound in each phase using a suitable analytical method (e.g., HPLC-UV).
- **Calculation:** Calculate the partition coefficient (P) as: $P = [\text{Concentration in Octanol}] / [\text{Concentration in Aqueous}]$. The LogP is the base-10 logarithm of this value: $\text{LogP} = \log_{10}(P)$. [7]

Diagram 3: LogP Shake-Flask Workflow



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Caption: Workflow for LogP determination via the shake-flask method.

Relevance in Drug Development

The physicochemical properties of a molecule like **2,6-Dimethylmorpholin-3-one** are not mere academic data points; they are critical predictors of its behavior in a biological system.

- **Solubility:** Adequate aqueous solubility is a prerequisite for oral bioavailability. A compound must dissolve in the gastrointestinal tract to be absorbed. Low solubility can be a major hurdle in drug development, requiring complex formulation strategies. [7]* **pKa:** The ionization state of a molecule at physiological pH (around 7.4) is dictated by its pKa. This affects its solubility, membrane permeability, and interaction with biological targets. The predicted low basicity of the **2,6-Dimethylmorpholin-3-one** nitrogen means it will be neutral at physiological pH, which generally favors membrane permeation.
- **LogP:** This value is a key component of drug-likeness rules, such as Lipinski's Rule of 5, which suggests an optimal LogP of <5 for oral drugs. [7]LogP influences membrane permeability, plasma protein binding, and metabolic clearance. The predicted negative LogP for **2,6-Dimethylmorpholin-3-one** suggests it is a polar, hydrophilic molecule.

By experimentally determining these core properties, researchers can make informed decisions about a compound's potential as a drug candidate, guiding subsequent optimization and formulation efforts.

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